

Proper Disposal Procedures for EG1 (Ethylene Glycol)

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Compound of Interest

Compound Name: EG1

Cat. No.: B1671134

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Disclaimer: For the purposes of this document, "EG1" is assumed to be Ethylene Glycol (CAS Number: 107-21-1), a common laboratory chemical.[\[1\]](#)[\[2\]](#)[\[3\]](#) It is imperative to confirm the identity of any unknown chemical before handling and disposal. This guide is intended for researchers, scientists, and drug development professionals and provides essential safety and logistical information for the proper disposal of Ethylene Glycol.

Ethylene glycol is a colorless, odorless, viscous liquid with a sweet taste.[\[1\]](#) While it is biodegradable, it is harmful if swallowed and can cause damage to organs, particularly the kidneys, through prolonged or repeated exposure.[\[1\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#) Proper disposal is crucial to protect human health and the environment.

Immediate Safety and Handling

Before handling EG1, it is essential to be familiar with its hazards. Ingestion is the primary route of acute toxicity and can lead to central nervous system depression, cardiopulmonary effects, and severe kidney damage.[\[7\]](#) Skin and eye contact can cause irritation.[\[8\]](#)[\[9\]](#)

Personal Protective Equipment (PPE):

- Gloves: Wear chemically resistant gloves.
- Eye Protection: Safety glasses or goggles are required.
- Lab Coat: A standard lab coat should be worn.

Quantitative Data Summary

Property	Value	Reference
CAS Number	107-21-1	[1] [2] [3]
Molecular Formula	C ₂ H ₆ O ₂	[1]
Boiling Point	197.3 °C (387.1 °F)	[1]
Flash Point	111 °C (231.8 °F)	[3]
Oral LD ₅₀ (Human)	1,600 mg/kg	[1]
NFPA 704 Ratings	Health: 2, Flammability: 1, Reactivity: 0	

Experimental Protocols

Waste Characterization Protocol:

- Identification: Confirm the waste material is **EG1** (Ethylene Glycol). If the identity is uncertain, it must be treated as an unknown hazardous waste.
- Contamination Assessment: Determine if the **EG1** waste is mixed with other chemicals. Mixed waste must be treated according to the hazards of all components.
- Hazard Classification: Based on regulations, pure **EG1** waste is typically classified as a non-hazardous waste for disposal purposes in some jurisdictions, but it is the generator's responsibility to make the final determination. However, due to its toxicity, it should not be disposed of down the drain.[\[10\]](#) Used antifreeze containing ethylene glycol may be considered hazardous waste due to the presence of heavy metals.[\[11\]](#)[\[12\]](#)

Step-by-Step Disposal Plan

- Waste Collection:
 - Collect waste **EG1** in a dedicated, properly labeled container. The container must be made of a compatible material (e.g., high-density polyethylene) and have a secure, leak-proof lid.

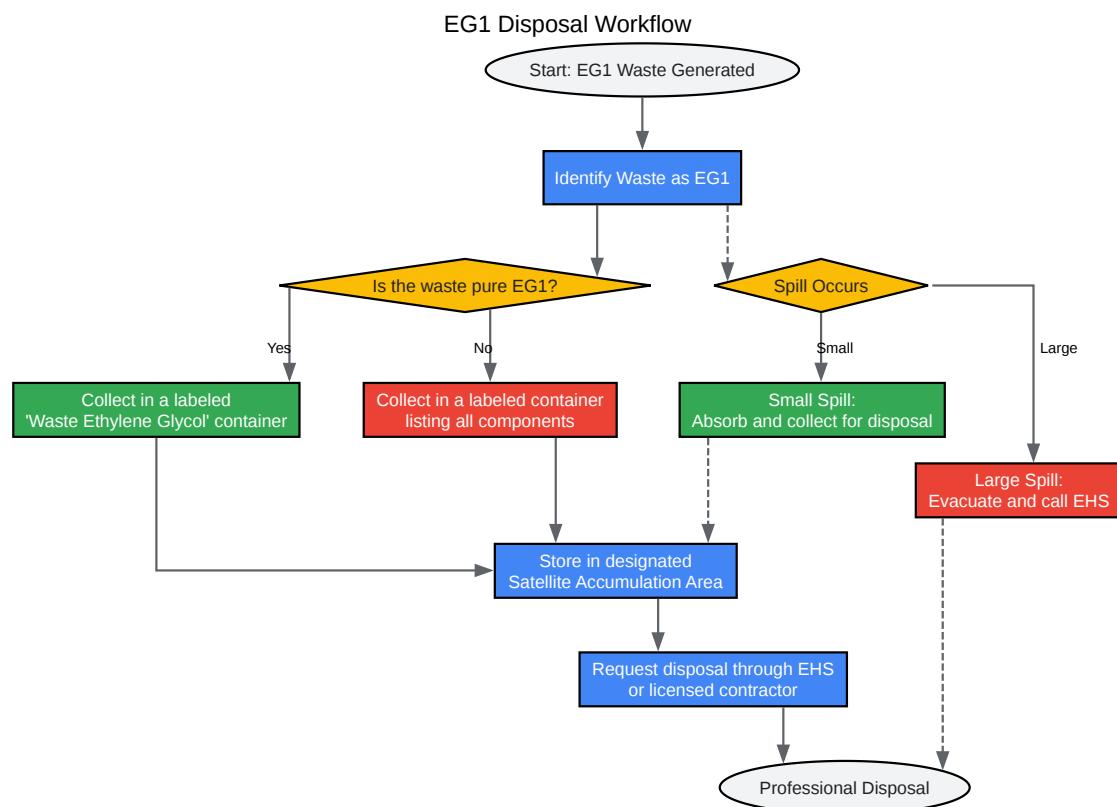
- The label should clearly state "Waste Ethylene Glycol" and include the hazard communication pictogram for "Health Hazard".[\[1\]](#)
- Waste Storage:
 - Store the waste container in a designated satellite accumulation area (SAA) or a central hazardous waste storage area.
 - The storage area should be cool, dry, and well-ventilated.
 - Keep the container tightly closed when not in use.[\[2\]](#)
- Waste Disposal Request:
 - Once the container is full, or if it has been in storage for a predetermined amount of time, arrange for disposal through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.
 - Do not pour **EG1** down the drain.[\[11\]](#) While biodegradable, it can disrupt wastewater treatment processes.[\[13\]](#)
- Record Keeping:
 - Maintain a log of the amount of waste **EG1** generated and the date of disposal.

Spill and Emergency Procedures

- Small Spills:
 - Alert personnel in the immediate area.
 - Wear appropriate PPE.
 - Contain the spill with an absorbent material (e.g., sand, vermiculite).
 - Collect the absorbed material into a labeled container for hazardous waste disposal.
 - Clean the spill area with soap and water.

- Large Spills:
 - Evacuate the area.
 - Contact your institution's EHS or emergency response team immediately.

EG1 Disposal Workflow



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Caption: Workflow for the proper disposal of **EG1**.

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- To cite this document: BenchChem. [Proper Disposal Procedures for EG1 (Ethylene Glycol)]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1671134#eg1-proper-disposal-procedures\]](https://www.benchchem.com/product/b1671134#eg1-proper-disposal-procedures)

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